

Dissipation Kinetics and Residue Data of Hexythiazox in Strawberries

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hexythiazox

CAS No.: 78587-05-0

Cat. No.: S529927

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The table below summarizes the key quantitative findings from field studies on **Hexythiazox** in strawberries.

Parameter	Findings in Strawberry Fruits
Reported Half-lives ($t_{1/2}$)	3.43 to 3.81 days [1]
Dissipation Kinetics Model	First-order kinetics [1]
Maximum Residue Limit (MRL)	6 mg/kg (Codex Alimentarius) [1]
Residue Status after 3 days	Below the Codex MRL [1]
Effect of Household Processing	Processing Factor (PF) generally < 1 (indicating residue reduction) [1]

Detailed Experimental Protocols

This section outlines the core methodologies used in the cited studies to generate the data on **Hexythiazox**.

Field Trial Design and Sampling

Two independent field trials are recommended to ensure result robustness [1].

- **Application:** **Hexythiazox** should be applied during the fruiting stage of strawberries. A commercial formulation (e.g., 10% WP) should be diluted and sprayed to ensure even coverage [2].
- **Sampling:** Fruit samples (2-3 kg in triplicate) are collected at predetermined intervals after the final application. Key time points include:
 - **0 day:** 2 hours after application (to establish initial deposit)
 - **1, 3, 7, 10, and 14 days** after application [2]
- **Sample Preparation:** Samples are transported under cold conditions, cut into small segments, and stored frozen at -20°C until analysis [2].

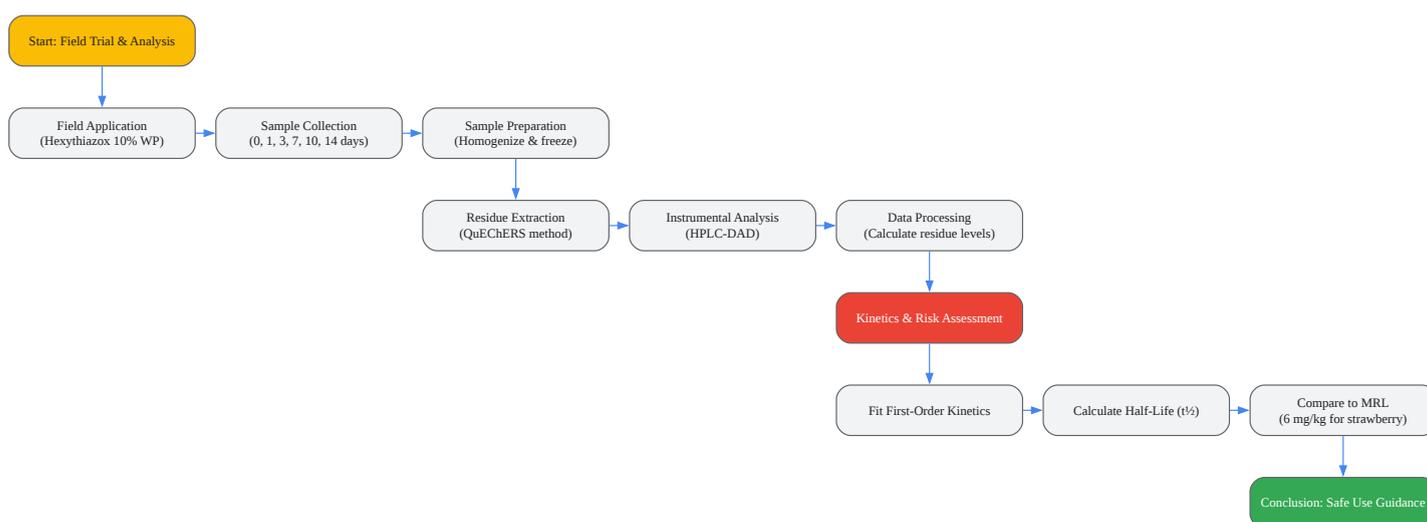
Residue Analysis using QuEChERS and HPLC-DAD

The following protocol is adapted from the method used for strawberry analysis [1].

- **Extraction:**
 - Homogenize a 10 g representative sample of strawberry with 20 mL of acetonitrile in a 50 mL centrifuge tube.
 - Add extraction salts, typically 4 g of MgSO_4 and 1 g of NaCl, and shake vigorously for 1 minute.
 - Centrifuge the mixture at high speed (e.g., 4000 rpm) for 5 minutes.
- **Cleanup:**
 - Transfer a portion of the upper acetonitrile layer (e.g., 6 mL) into a dispersive-SPE (d-SPE) tube containing 900 mg of MgSO_4 and 150 mg of Primary Secondary Amine (PSA).
 - Shake for 30 seconds and centrifuge to clarify the extract.
- **Analysis via HPLC-DAD:**
 - **Instrument:** High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD).
 - **Column:** A reverse-phase C18 column is standard.
 - **Mobile Phase:** A gradient of water and acetonitrile or methanol.
 - **Detection:** **Hexythiazox** is detected and quantified using a DAD, with the wavelength set as reported in the literature (e.g., 225 nm or 254 nm) [2] [1].
- **Method Validation:**
 - The method must be validated for accuracy (recovery %), precision (Relative Standard Deviation - RSD), linearity, and sensitivity (Limit of Quantification - LOQ) [3] [2].
 - **Acceptance Criteria:** Mean recoveries should range from 85% to 93% with intra- and inter-day RSDs less than 10% [1]. The LOQ must be significantly lower than the established MRLs [3].

Experimental Workflow and Risk Assessment

The following diagram illustrates the complete experimental and decision-making workflow for studying **Hexythiazox** in strawberries.



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Application Notes & Safety Evaluation

- **High-Efficiency and Low-Risk Enantiomer:** Recent enantiomer-level studies show that the bioactivity of **Hexythiazox** primarily resides in the (4R,5R)-(+)-enantiomer, which is 708–1720 times more active against target mites than the (4S,5S)-(-)-enantiomer [4]. Developing this pure, high-

activity enantiomer could allow for reduced application rates, minimizing environmental load and risks to non-target organisms [4].

- **Consumer Risk Reduction:** Household processing and storage of strawberries have been shown to reduce **Hexythiazox** residue levels, as indicated by Processing Factors (PFs) less than 1. This is useful for further reducing dietary exposure [1].

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References

1. Dissipation dynamic, residue distribution and processing ... [pubmed.ncbi.nlm.nih.gov]
2. Monitoring hexythiazox residues in vegetables using LC-MS/MS [arabjchem.org]
3. Dissipation behaviors of deltamethrin, emamectin benzoate and... [pubmed.ncbi.nlm.nih.gov]
4. Systemic evaluation of novel acaricide hexythiazox for ... [sciencedirect.com]

To cite this document: Smolecule. [Dissipation Kinetics and Residue Data of Hexythiazox in Strawberries]. Smolecule, [2026]. [Online PDF]. Available at:

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